

Essential Safety and Logistical Information for Handling 1-Phenethyl-4-piperidone

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Compound of Interest

Compound Name: 1-Phenethyl-4-piperidone

Cat. No.: B3395357

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for **1-Phenethyl-4-piperidone**.

Chemical Identifier:

- Name: **1-Phenethyl-4-piperidone**
- Synonyms: N-Phenethyl-4-piperidone, 1-(2-phenylethyl)piperidin-4-one
- CAS Number: 39742-60-4

Primary Hazards:

- Harmful if swallowed.[1]
- Causes severe skin burns and eye damage.[1]
- May cause irritation to the respiratory tract.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure. The following table summarizes the recommended PPE for handling **1-Phenethyl-4-piperidone**.

Body Part	PPE Recommendation	Specifications & Best Practices
Hands	Chemical-resistant gloves	Gloves must be impermeable and resistant to the product. Always inspect gloves before use and use proper removal techniques to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. ^[2] No specific glove material recommendation is available from some suppliers due to a lack of testing.
Eyes/Face	Safety glasses with side shields or goggles	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). ^[2] Goggles are recommended to protect against spills or splashes. ^[3]
Skin & Body	Protective clothing, long-sleeved lab coat	A long-sleeved, seamless, and disposable gown is recommended. ^[3] Ensure clothing is changed immediately after a spill.
Respiratory	Not generally required with adequate ventilation	If dust is generated or in case of inadequate ventilation, a NIOSH-approved respirator (such as a surgical N-95) should be used to provide both respiratory and splash

protection.[4] Avoid breathing
dust, vapors, mist, or gas.[2]

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area.
- Use a fume hood or other appropriate exhaust ventilation where dust or aerosols may be generated.

Safe Handling Practices:

- Avoid contact with skin, eyes, and clothing.[1]
- Do not breathe dust.[1]
- Wash hands thoroughly before breaks and at the end of work.
- Do not eat, drink, or smoke in areas where the chemical is handled.[1]
- Keep the container tightly closed when not in use.[1][2]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][2]
- Keep the container tightly closed.[1][2]
- Store away from incompatible materials.

Disposal Plan

Waste Disposal:

- This substance is classified as hazardous waste.[1]

- Dispose of unused product and contaminated packaging in accordance with local, regional, and national regulations.^[1]
- Do not allow the product to enter sewers or waterways.
- Use a licensed professional waste disposal service to dispose of this material.

Emergency Procedures

First Aid Measures:

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.^{[1][2]}
- In Case of Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek immediate medical attention.^[1]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.^[1]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and call a poison center or doctor if you feel unwell.^{[1][2]}

Accidental Release Measures:

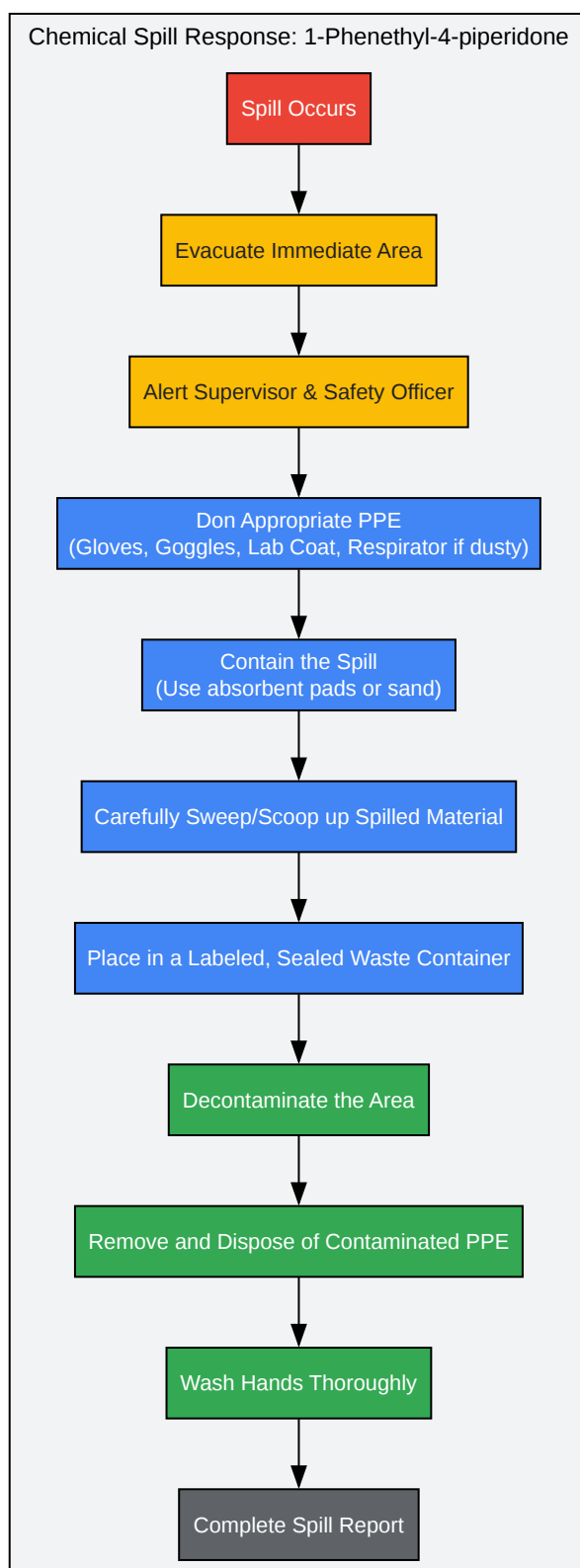
- Personal Precautions: Ensure adequate ventilation. Avoid dust formation.^[2] Wear appropriate personal protective equipment as outlined above.
- Containment and Cleaning Up: Sweep up the material and shovel it into a suitable, closed container for disposal.^[2] Avoid raising dust.

Quantitative Data

Property	Value
Molecular Formula	C13H17NO
Molecular Weight	203.28 g/mol [2]
Melting Point	57-60 °C[5]
Boiling Point	331.1 °C at 760 mmHg[6]
Flash Point	144.2 °C[6]
Density	1.057 g/cm ³ [6]
Occupational Exposure Limits (OELs)	Not listed in OSHA Z-1 Table. No specific PEL or TLV established.[7]

Experimental Workflow: Chemical Spill Response

The following diagram outlines the step-by-step procedure for responding to a spill of **1-Phenethyl-4-piperidone**.



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Caption: Workflow for handling a chemical spill of **1-Phenethyl-4-piperidone**.

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